

An In-depth Technical Guide on (3R,5R)-Rosuvastatin Lactone-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3R,5R)-Rosuvastatin Lactone-d6

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This technical guide provides a comprehensive overview of **(3R,5R)-Rosuvastatin Lactone-d6**, a deuterated isotopologue of a key intermediate in the synthesis of Rosuvastatin. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular properties, analytical characterization, and synthesis.

Core Data Presentation

The quantitative data for (3R,5R)-Rosuvastatin Lactone and its deuterated form are summarized in the table below for easy comparison. The molecular formula for the unlabeled lactone is C₂₂H₂₆FN₃O₅S.^{[1][2][3]} The deuterated variant, **(3R,5R)-Rosuvastatin Lactone-d6**, has six deuterium atoms replacing six hydrogen atoms on the isopropyl group.

Property	(3R,5R)-Rosuvastatin Lactone	(3R,5R)-Rosuvastatin Lactone-d6
Molecular Formula	C ₂₂ H ₂₆ FN ₃ O ₅ S	C ₂₂ H ₂₀ D ₆ FN ₃ O ₅ S
Molar Mass (g/mol)	463.52 ^{[1][2][3]}	469.56

Experimental Protocols

Detailed methodologies for the characterization of **(3R,5R)-Rosuvastatin Lactone-d6** are outlined below. These protocols are based on established methods for the analysis of Rosuvastatin and its related compounds.

Mass Spectrometry (MS)

A high-performance liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is employed for the sensitive and selective quantification of **(3R,5R)-Rosuvastatin Lactone-d6**.

- Sample Preparation:
 - A stock solution of the analyte is prepared in a 1:1 (v/v) methanol-water mixture.
 - Calibration standards and quality control samples are prepared by spiking the stock solution into the desired matrix (e.g., human plasma).
 - Protein precipitation is performed by adding acetonitrile to the plasma samples.
 - The samples are vortexed and centrifuged.
 - The supernatant is transferred to a new tube and evaporated to dryness under a stream of nitrogen at 40°C.
 - The residue is reconstituted in the mobile phase for injection.
- Liquid Chromatography:
 - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 2.6 µm).
 - Mobile Phase: A gradient elution using a mixture of 0.1% formic acid in water (A) and acetonitrile (B).
 - Flow Rate: 0.5 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Precursor Ion (m/z): 470.2 (for [M+H]⁺ of the d6 lactone).

- Product Ion (m/z): Specific product ions would be determined by infusion and fragmentation studies.
- Instrument Parameters: Source temperature, gas flows, and collision energy should be optimized for maximum sensitivity.

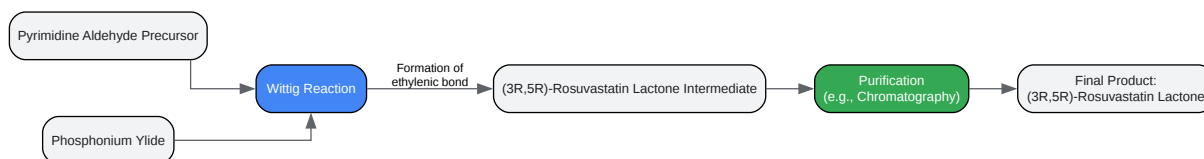
Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are utilized for the structural confirmation of **(3R,5R)-Rosuvastatin Lactone-d6**. The absence of signals corresponding to the isopropyl methyl protons in the ^1H NMR spectrum confirms the successful deuteration.

- Sample Preparation:
 - Approximately 5-10 mg of the sample is dissolved in 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - The solution is transferred to a 5 mm NMR tube.
- ^1H NMR Spectroscopy:
 - Spectrometer: 400 MHz or higher field strength.
 - Solvent: Chloroform-d (CDCl_3) or Dimethyl sulfoxide-d₆ (DMSO-d_6).
 - Internal Standard: Tetramethylsilane (TMS) at 0.00 ppm.
 - Parameters: A standard proton experiment is performed with a sufficient number of scans to achieve a good signal-to-noise ratio. Key parameters to consider include the pulse angle, relaxation delay, and acquisition time.
- ^{13}C NMR Spectroscopy:
 - Spectrometer: 100 MHz or higher.
 - Parameters: A standard carbon experiment with proton decoupling.

Synthesis Workflow

The synthesis of (3R,5R)-Rosuvastatin Lactone typically involves a key Wittig reaction to form the ethylenic bond. The following diagram illustrates a general workflow for its preparation.



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Caption: A generalized workflow for the synthesis of (3R,5R)-Rosuvastatin Lactone.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on (3R,5R)-Rosuvastatin Lactone-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391846#molecular-weight-of-3r-5r-rosvastatin-lactone-d6]

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